

Proper Disposal of N-Cyclohexylpropanamide: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: **N-Cyclohexylpropanamide**

Cat. No.: **B072063**

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Disclaimer: This document provides essential safety and logistical information for the proper disposal of **N-Cyclohexylpropanamide**. It is intended for use by trained professionals in a laboratory setting. Always consult your institution's Environmental Health and Safety (EHS) department and local regulations for specific disposal requirements.

N-Cyclohexylpropanamide (CAS No: 1126-56-3) requires careful handling and disposal due to its potential health hazards. Adherence to these procedures is critical to ensure the safety of laboratory personnel and to minimize environmental impact.

Hazard Identification and Personal Protective Equipment (PPE)

According to the Safety Data Sheet (SDS) from Angene Chemical, **N-Cyclohexylpropanamide** is classified with the following hazards[1]:

- Harmful if swallowed (Acute toxicity, oral, Category 4)
- Causes skin irritation (Skin corrosion/irritation, Category 2)
- Causes serious eye irritation (Serious eye damage/eye irritation, Category 2A)
- May cause respiratory irritation (Specific target organ toxicity, single exposure; Respiratory tract irritation, Category 3)

Proper personal protective equipment (PPE) is mandatory when handling this compound.

Protection Type	Specification	Rationale
Eye Protection	Chemical safety goggles and a face shield.	Protects against splashes and vapors that can cause serious eye irritation. [1]
Hand Protection	Impervious chemical-resistant gloves (e.g., nitrile rubber).	Prevents skin contact which can lead to irritation. [1]
Skin and Body	Laboratory coat, long pants, and closed-toe shoes.	Minimizes skin contact with the chemical.
Respiratory	Use in a well-ventilated area or with a chemical fume hood. If ventilation is inadequate, use a NIOSH-approved respirator.	Protects against inhalation of harmful dust or vapors. [1]

Step-by-Step Disposal Protocol

The following protocol outlines the procedure for the safe disposal of **N-Cyclohexylpropanamide** from a laboratory setting.

1. Waste Identification and Labeling:

- Clearly label a dedicated waste container with "Hazardous Waste" and the full chemical name, "**N-Cyclohexylpropanamide**". Do not use abbreviations.
- Include the date the waste was first added and the contact information of the principal investigator.

2. Container Selection and Management:

- Use a container that is compatible with **N-Cyclohexylpropanamide** and is leak-proof. The original container is often a suitable choice.
- Keep the container securely capped at all times, except when adding waste.

3. Waste Segregation and Storage:

- Store the **N-Cyclohexylpropanamide** waste in a designated and properly marked "Satellite Accumulation Area" within the laboratory.
- Store separately from incompatible materials, such as strong oxidizing agents.

4. Disposal Arrangement:

- Arrange for the collection of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.
- Do not dispose of **N-Cyclohexylpropanamide** down the drain or in the regular trash.[\[1\]](#)

5. Spill Management:

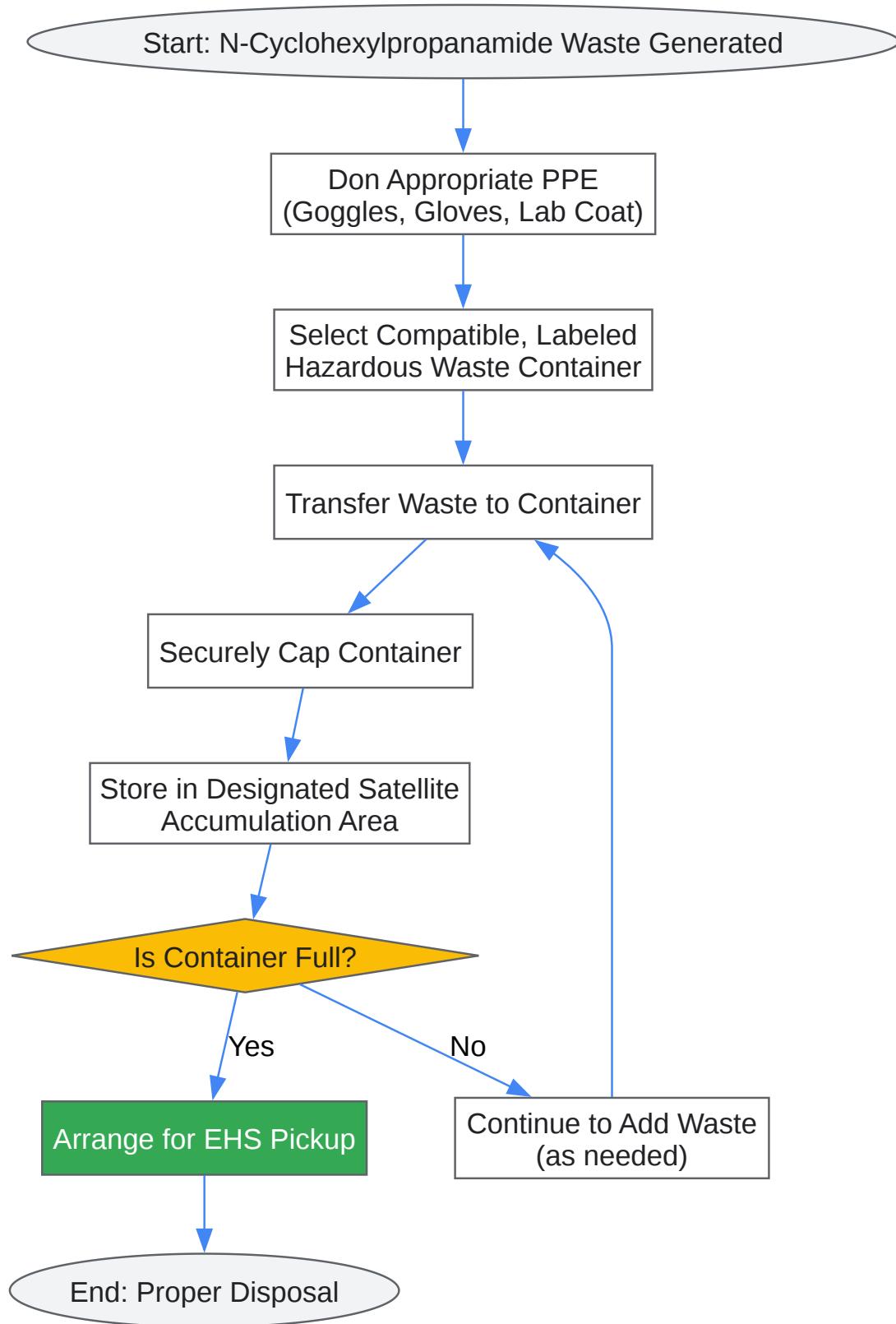
- In the event of a spill, ensure the area is well-ventilated and restrict access.
- Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand, or earth).
- Carefully sweep up the absorbed material and place it into a labeled hazardous waste container for disposal.[\[1\]](#)
- Decontaminate the spill area with a suitable solvent, and collect the decontamination materials as hazardous waste.

6. Empty Container Disposal:

- Triple-rinse the empty container with a suitable solvent (e.g., ethanol or acetone).
- Collect the rinsate as hazardous chemical waste.
- After triple-rinsing, the container may be disposed of according to your institution's guidelines for decontaminated labware.

Experimental Workflow for Disposal

The following diagram illustrates the decision-making process for the proper disposal of **N-Cyclohexylpropanamide**.



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Caption: Disposal workflow for **N-Cyclohexylpropanamide**.

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References

- 1. angenechemical.com [angenechemical.com]
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